

Safeguarding Your Research: A Comprehensive Guide to Handling 5-Bromo-2-mercaptobenzoic Acid

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Compound of Interest

Compound Name: 5-Bromo-2-mercaptobenzoic acid

Cat. No.: B1280026

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount to both personal safety and the integrity of experimental outcomes. This document provides essential, immediate safety and logistical information for the proper handling and disposal of **5-Bromo-2-mercaptobenzoic acid**, a compound that requires careful management due to its potential hazards.

Hazard Identification and Personal Protective Equipment (PPE)

5-Bromo-2-mercaptobenzoic acid is classified as a hazardous substance. According to its Safety Data Sheet (SDS), it is toxic if swallowed, causes skin and eye irritation, and may cause respiratory irritation.^[1] Therefore, strict adherence to recommended personal protective equipment (PPE) protocols is mandatory to minimize exposure and ensure a safe laboratory environment.

Summary of Hazard Statements:

- H301: Toxic if swallowed.^[1]
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]

- H335: May cause respiratory irritation.[\[1\]](#)

The following table summarizes the required PPE for handling this compound, based on a combination of the specific SDS and general best practices for handling thiols and benzoic acid derivatives.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

PPE Category	Item	Specifications
Engineering Controls	Chemical Fume Hood	All handling of 5-Bromo-2-mercaptobenzoic acid, especially when generating dust or vapors, must be conducted in a certified chemical fume hood to mitigate inhalation risks and control the strong, unpleasant odor characteristic of thiols.[2][4]
Eye and Face Protection	Safety Goggles	Tightly fitting safety goggles with side-shields are required to protect against splashes and dust.[1][2]
Hand Protection	Chemical-resistant gloves	Nitrile rubber gloves are recommended. Always inspect gloves for any signs of degradation or perforation before use.[2][3]
Skin and Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect against skin contact.[2][3] Consider a flame-resistant coat if working with flammable solvents.
Respiratory Protection	Respirator	If engineering controls are insufficient or if irritation is experienced, a full-face respirator with an appropriate cartridge should be used.[1][2]

Operational Plan for Safe Handling

A systematic approach to handling **5-Bromo-2-mercaptobenzoic acid** is crucial. The following step-by-step procedure outlines the best practices from preparation to the conclusion of the experimental work.

Step-by-Step Handling Procedure:

- **Preparation:** Before handling the compound, ensure that a designated and properly functioning chemical fume hood is available.^[2] Prepare all necessary equipment, including glassware, spatulas, and weighing instruments, within the fume hood to minimize the need for transport of the open container. Have a spill kit readily accessible.
- **Personal Protective Equipment (PPE) Donning:** Put on all required PPE as detailed in the table above before entering the designated handling area.
- **Weighing and Transfer:** Conduct all weighing and transfer operations within the fume hood to contain any dust or vapors.^[5] Use appropriate tools to minimize the generation of dust.
- **Experimental Procedure:** Carry out all experimental steps involving **5-Bromo-2-mercaptobenzoic acid** within the fume hood. Keep the container tightly closed when not in use.^[1]
- **Post-Handling Decontamination:** After handling, thoroughly wash hands and any exposed skin with soap and water.^{[3][5]} Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- **PPE Doffing:** Remove PPE in the correct order to avoid cross-contamination. Dispose of single-use PPE in the designated hazardous waste stream.

Disposal Plan

Proper disposal of **5-Bromo-2-mercaptobenzoic acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Labeling:

- **Solid Waste:** Collect any solid waste, including contaminated consumables (e.g., weighing paper, gloves), in a clearly labeled, sealed container designated for hazardous chemical

waste.

- **Liquid Waste:** Solutions containing **5-Bromo-2-mercaptobenzoic acid** should be collected in a separate, labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- **Empty Containers:** "Empty" containers may still retain hazardous residues. These should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The rinsed container can then be disposed of according to institutional guidelines.

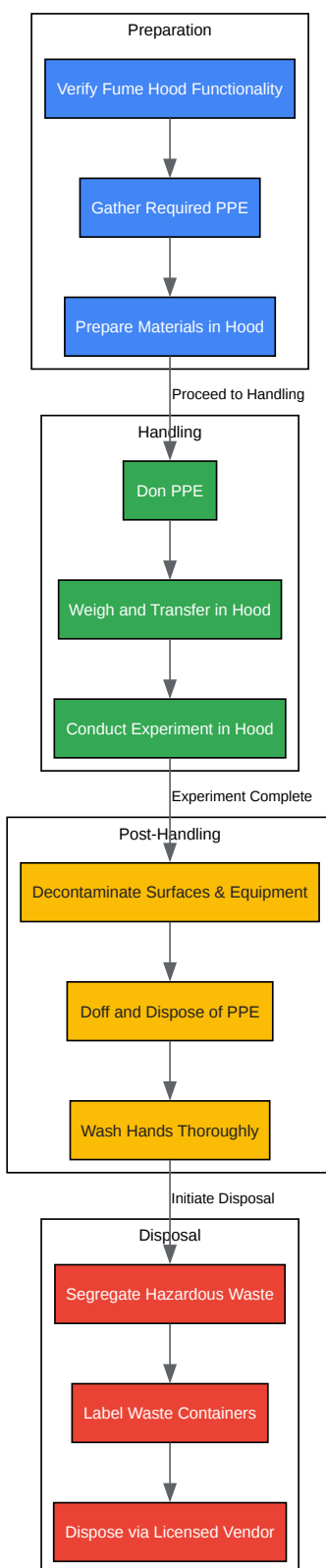
Final Disposal: All waste containing **5-Bromo-2-mercaptobenzoic acid** must be disposed of through a licensed hazardous waste disposal company.^[1] Follow all local, state, and federal regulations for the disposal of hazardous materials.

Quantitative Data Summary

Property	Value
CAS Number	61954-80-1
Molecular Formula	C ₇ H ₅ BrO ₂ S
Molecular Weight	249.08 g/mol
Appearance	Solid
Hazard Pictograms	Skull and crossbones, Exclamation mark
Signal Word	Danger ^[1]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **5-Bromo-2-mercaptobenzoic acid**, from initial preparation to final disposal.



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Caption: Workflow for safe handling of **5-Bromo-2-mercaptobenzoic acid**.

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